

Inter-laboratory Comparison of Salbutamol Quantification Utilizing Deuterated Internal Standards

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Compound of Interest

Compound Name: Salbutamol-d9 (acetate)

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This guide provides an objective comparison of various analytical methods for the quantification of Salbutamol, with a focus on techniques employing deuterated internal standards, such as Salbutamol-d9. The information presented is synthesized from multiple studies to offer a comprehensive overview of experimental protocols and performance data.

Quantitative Data Summary

The following tables summarize the performance characteristics of different analytical methods for Salbutamol quantification found in the literature. These methods commonly employ Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and specific technique. The use of a deuterated internal standard, like Salbutamol-d9, is critical for correcting for matrix effects and variations in sample processing and instrument response, thereby ensuring accurate quantification.

Table 1: Comparison of LC-MS/MS Methods for Salbutamol Quantification in Human Urine

Parameter	Method 1	Method 2	Method 3
Internal Standard	d6-Salbutamol	Atenolol	Nadolol
Linearity Range	200 - 2000 ng/mL[1]	Not Specified	10.0 - 2000.0 ng/mL[2]
Lower Limit of Quantification (LLOQ)	20 ng/mL[1]	Not Specified	10.0 ng/mL[2]
Interday Precision (%RSD)	4.8% - 14.1%[1]	Not Specified	< 7.3%[2]
Accuracy	Not Specified	Not Specified	Within $\pm 2.6\%$ [2]
Sample Preparation	Direct injection after fortification[1]	Solid-phase extraction after hydrolysis[3]	Solid-phase extraction after hydrolysis[2]

Table 2: Comparison of LC-MS/MS Methods for Salbutamol Quantification in Human Plasma

Parameter	Method 1	Method 2	Method 3
Internal Standard	Salbutamol-d3	Citalopram hydrobromide	Salbutamol-tert-butyl-d9
Linearity Range	0.100 - 10.0 ng/mL[4]	0.2 - 20.0 ng/mL[5]	0.1 - 10 ng/mL[6]
Lower Limit of Quantification (LLOQ)	Not specified, linearity starts at 0.100 ng/mL[4]	0.02 ng/mL[5]	0.3 ng/mL[6]
Intra- and Inter-assay Precision (%RSD)	< 15%[4]	Not Specified	< 5.04%[6]
Recovery	Not Specified	Not Specified	83.82 - 102.33%[6]
Sample Preparation	Protein precipitation with acetonitrile[4]	Liquid-liquid extraction with ethyl acetate[5]	Solid-phase extraction[6]

Experimental Protocols

Detailed methodologies are crucial for reproducibility and comparison. Below are representative experimental protocols for Salbutamol quantification using LC-MS/MS with a deuterated internal standard.

Protocol 1: Direct Urine Injection LC-MS/MS

This method is notable for its minimal sample preparation, making it suitable for high-throughput screening.

- **Sample Preparation:** Urine samples (1 mL) are fortified with the internal standard (e.g., d6-salbutamol to a concentration of 500 ng/mL).[1]
- **Injection:** Without any further preparation, a 10 μ L aliquot is directly injected into the LC-MS/MS system.[1]
- **Liquid Chromatography:** An Agilent 1100 series liquid chromatograph is used.[1]
- **Mass Spectrometry:** An Applied Biosystems API 2000 triple quadrupole mass spectrometer with atmospheric pressure chemical ionization (APCI) is employed.[1]
- **Quantification:** Ion transitions of m/z 240/148 for Salbutamol and m/z 246/148 for d6-Salbutamol are monitored.[1]

Protocol 2: Plasma Protein Precipitation LC-MS/MS

This protocol is a common and straightforward method for cleaning up plasma samples before analysis.

- **Sample Preparation:** Plasma samples are deproteinized by adding acetonitrile containing the internal standard (e.g., Salbutamol-d3).[4]
- **Chromatographic Separation:** A Luna C18 column (2.1 mm $\times$ 150 mm, 5 μ m) is used with an isocratic mobile phase of methanol-water containing 10 mM ammonium acetate and 0.1% formic acid. The flow rate is 0.5 mL/min.[4]
- **Mass Spectrometry:** The mass spectrometer is operated in positive ion mode with an electrospray ionization (ESI) source. Detection is performed in multiple reaction monitoring (MRM) mode.[4]

- MRM Transitions: The precursor-product ion pairs monitored are m/z 240.1 $\rightarrow$ 148.1 for Salbutamol and m/z 243.1 $\rightarrow$ 151.0 for Salbutamol-d3.[4]

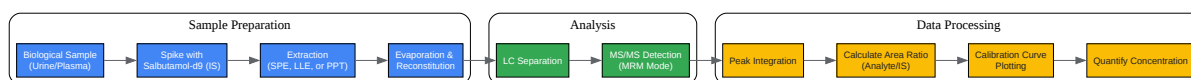
Protocol 3: Solid-Phase Extraction (SPE) for Urine Samples

SPE is a more rigorous sample clean-up technique that can improve sensitivity and reduce matrix effects.

- Enzymatic Hydrolysis: To measure total Salbutamol (free and conjugated), urine samples may first be treated with β -glucuronidase.[2][3]
- Solid-Phase Extraction: The hydrolyzed sample is then passed through an SPE cartridge (e.g., Bond Elut-Certify) to isolate the analyte and internal standard.[2]
- Elution: The retained compounds are eluted from the cartridge with an appropriate solvent.
- LC-MS/MS Analysis: The eluate is then analyzed by LC-MS/MS, often with an ESI source.[2]

Visualizations

The following diagrams illustrate a typical experimental workflow for Salbutamol quantification.



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